

# Navigating the Safety Profile of Ammonium Methacrylate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Ammonium methacrylate

Cat. No.: B035830

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling of all laboratory reagents is paramount. This technical guide provides an in-depth overview of the available safety data for **ammonium methacrylate** (CAS 16325-47-6) and outlines essential handling precautions. Due to a lack of a comprehensive Safety Data Sheet (SDS) for the monomer, this guide incorporates data from closely related methacrylate compounds as a surrogate for a complete safety profile, with all such instances clearly noted.

**Ammonium methacrylate** is a polymerizable monomer utilized in various research and development applications, including the synthesis of functional polymers for drug delivery and other biomedical uses.<sup>[1][2]</sup> While specific hazard data for the monomer is limited, general principles of handling methacrylate compounds should be strictly followed to ensure laboratory safety.

## Core Safety and Physical Properties

Information regarding the specific hazards of **ammonium methacrylate** monomer is not consistently classified under the Globally Harmonized System (GHS).<sup>[3]</sup> Some sources indicate that it does not meet GHS hazard criteria.<sup>[3]</sup> However, given its chemical nature as a methacrylate, prudence dictates treating it with the same caution as other compounds in its class.

For comparative purposes, this guide presents data for **ammonium methacrylate** alongside methyl methacrylate (MMA), a well-characterized and structurally similar monomer.

Table 1: Physical and Chemical Properties

Property	Ammonium Methacrylate	Methyl Methacrylate (Surrogate Data)
CAS Number	16325-47-6[1][4]	80-62-6
Molecular Formula	C4H9NO2[1][3]	C5H8O2
Molecular Weight	103.12 g/mol [1][3]	100.12 g/mol [5]
Boiling Point	160.5°C at 760 mmHg	100°C
Flash Point	74.2°C	10°C[6]
Density	0.934 g/cm <sup>3</sup>	0.94 g/cm <sup>3</sup>

Note: Data for Methyl Methacrylate is provided as a surrogate for a comprehensive safety profile and should be interpreted with caution.

## Toxicological Data (Surrogate)

No specific toxicological studies for **ammonium methacrylate** monomer were identified. The following data for methyl methacrylate is provided to give an indication of the potential hazards associated with methacrylate monomers.

Table 2: Acute Toxicity Data for Methyl Methacrylate (Surrogate)

Route of Exposure	Species	Value
Oral (LD50)	Rat	> 5,000 mg/kg
Dermal (LD50)	Rabbit	> 5,000 mg/kg
Inhalation (LC50)	Rat	29.8 mg/L (4 hours)

Source: Data derived from representative Safety Data Sheets for Methyl Methacrylate.

Methacrylate monomers are known to be potential skin and respiratory sensitizers and may cause irritation upon contact.[5][7]

## Handling and Storage Precautions

Proper handling and storage are critical to minimize the risks associated with **ammonium methacrylate**. The following protocols are based on general best practices for handling methacrylate monomers.

## Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling. However, as a general guideline, the following PPE is recommended:

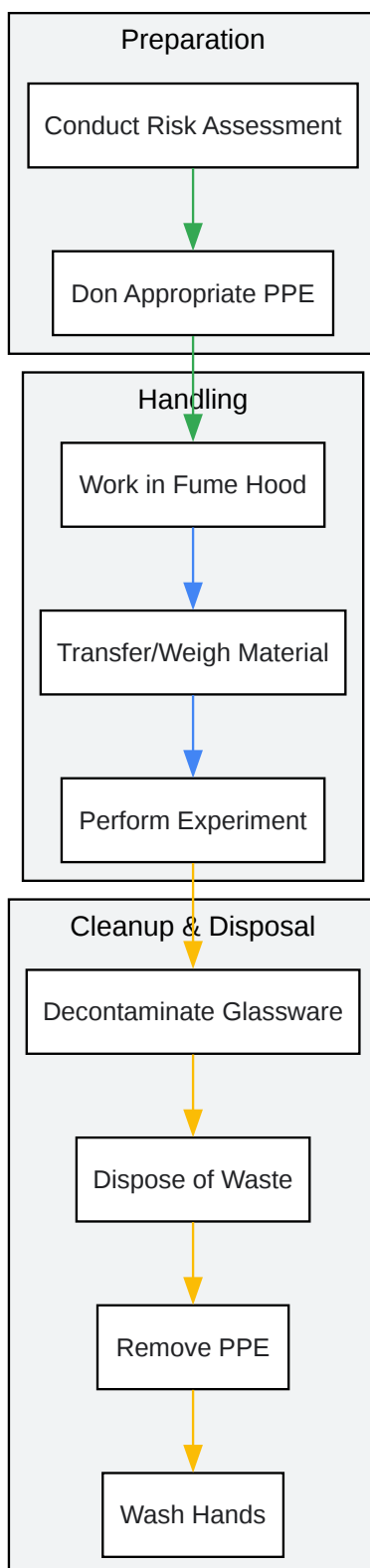
- Eye Protection: Chemical safety goggles or a face shield.[8]
- Skin Protection: Chemically resistant gloves (e.g., nitrile) and a lab coat.[8]
- Respiratory Protection: Use in a well-ventilated area, such as a chemical fume hood. If ventilation is inadequate, a respirator may be necessary.

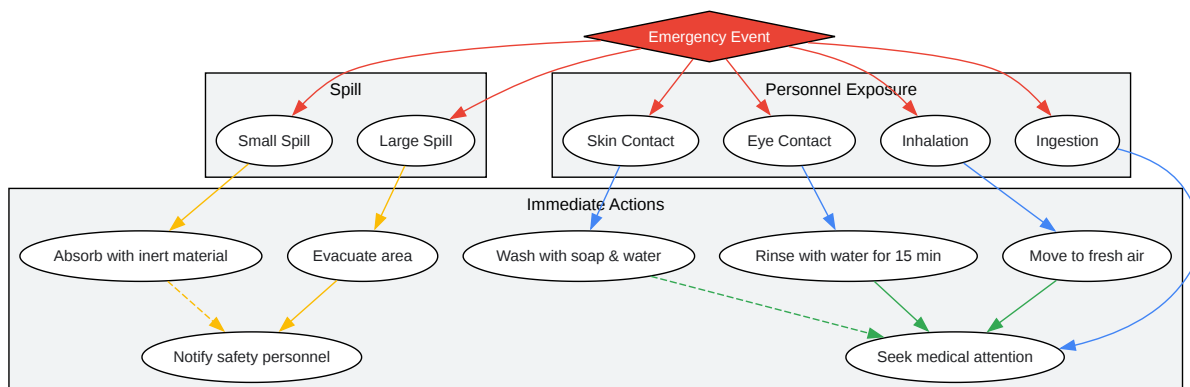
## Storage

Store containers in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials such as strong oxidizing agents.[5] Methacrylate monomers are often supplied with inhibitors to prevent polymerization; store according to the manufacturer's instructions to maintain inhibitor effectiveness.

## Experimental Workflow for Safe Handling

The following diagram illustrates a general workflow for the safe handling of **ammonium methacrylate** in a laboratory setting.





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